

Essential Safety and Operational Guide for Handling Mmp13-IN-2

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Compound of Interest

Compound Name: Mmp13-IN-2

Cat. No.: B8685786

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This guide provides immediate safety, handling, and disposal protocols for **Mmp13-IN-2** (CAS No. 935759-55-0), a potent and selective inhibitor of Matrix Metalloproteinase-13 (MMP-13). It is intended for researchers, scientists, and drug development professionals. Adherence to these procedural guidelines is critical for ensuring laboratory safety and maintaining the integrity of the compound.

Compound Data and Storage

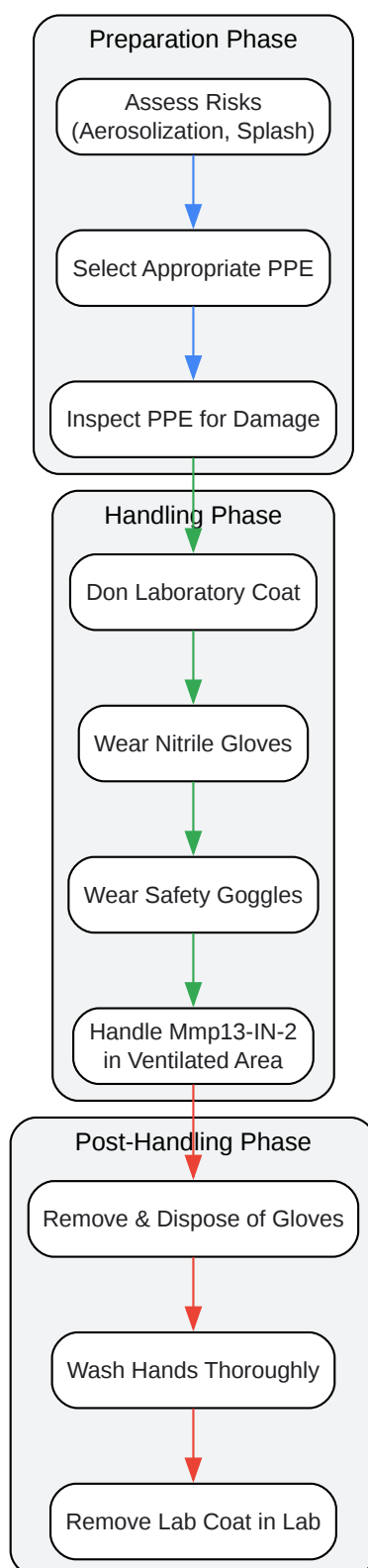
Proper storage is crucial to maintain the stability and activity of **Mmp13-IN-2**. Stock solutions should be prepared, aliquoted to avoid repeated freeze-thaw cycles, and stored under the specified conditions.^[1]

Parameter	Value	Source
CAS Number	935759-55-0	^[1]
Molecular Formula	C ₂₄ H ₁₉ FN ₆ O ₄ S	^[2]
Molecular Weight	506.51 g/mol	^[2]
IC ₅₀	0.036 nM (for MMP-13)	^[1]
Purity	>99%	^[1]
Storage (Stock Solution)	-80°C for up to 6 months-20°C for up to 1 month	^[1]

Personal Protective Equipment (PPE)

Due to the potent nature of this compound and the lack of comprehensive toxicity data, stringent adherence to PPE protocols is mandatory. The following PPE should be worn at all times when handling **Mmp13-IN-2** to protect against potential hazards.

- **Eye and Face Protection:** Chemical safety goggles or a face shield must be worn to protect from splashes.[\[3\]](#)
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Gloves must be inspected before use and disposed of if contaminated. Never touch "clean" surfaces like keyboards or door handles with gloved hands.[\[4\]](#)
- **Body Protection:** A laboratory coat must be worn to prevent skin and clothing contamination. This coat should be removed and left in the laboratory before entering non-laboratory areas.[\[4\]](#)
- **Respiratory Protection:** While not typically required when handling small quantities of the solid in a well-ventilated area, a NIOSH-approved respirator should be considered if there is a risk of aerosolization or if handling larger quantities. The need for respiratory protection should be determined by a formal risk assessment.[\[3\]](#)



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Figure 1. Procedural workflow for donning and doffing Personal Protective Equipment (PPE).

Operational Plan: Handling and Experimental Protocols

3.1. General Handling

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the solid powder to avoid inhalation.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Use dedicated equipment (spatulas, weighing paper, etc.) and clean it thoroughly after use.
- Keep the container tightly closed when not in use.

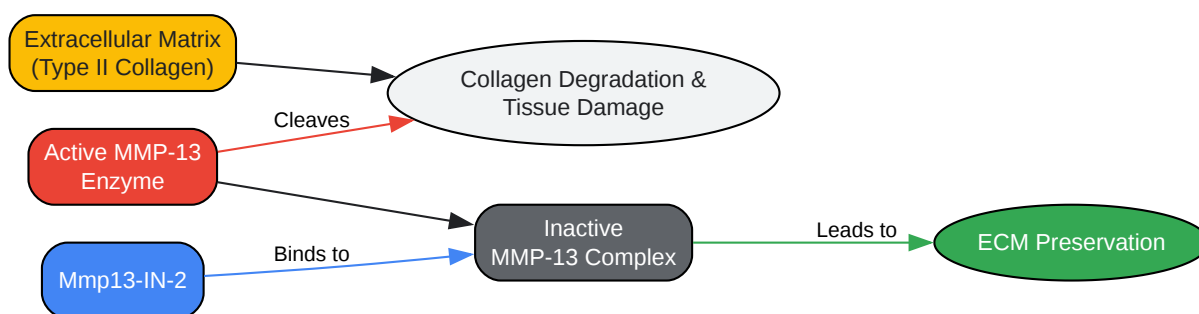
3.2. Experimental Protocol: Stock Solution Preparation (10 mM) This protocol outlines the steps to prepare a 10 mM stock solution from the solid compound.

- Preparation: Ensure all necessary PPE is worn correctly. Prepare the workspace within a chemical fume hood.
- Weighing: Tare a clean, dry microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Mmp13-IN-2** solid (e.g., 5.07 mg) into the tube.
- Solvent Addition: Based on the molecular weight (506.51 g/mol), calculate the required volume of solvent (e.g., DMSO) to achieve a 10 mM concentration. For 5.07 mg, this would be 1 mL.
 - Calculation: $(\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mol/L)} = \text{Volume (L)}$
- Dissolution: Add the calculated volume of DMSO to the microcentrifuge tube containing the solid.
- Mixing: Vortex the solution gently until the solid is completely dissolved.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in appropriate tubes. Store immediately at -80°C for long-term storage (up to 6 months) or -20°C for short-term use (up to 1 month).[1]

Mechanism of Action

Mmp13-IN-2 is a highly potent and selective inhibitor of MMP-13, an enzyme primarily responsible for the degradation of type II collagen in the extracellular matrix (ECM).[5] In pathological conditions like osteoarthritis, the overactivity of MMP-13 leads to excessive cartilage breakdown.[6] **Mmp13-IN-2** functions by binding to the active site of the MMP-13 enzyme, blocking its catalytic activity and thereby preventing the cleavage of collagen.[6] This inhibition helps preserve the integrity of the ECM.



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Figure 2. Mechanism of action for **Mmp13-IN-2** in preventing collagen degradation.

Disposal Plan

Proper disposal of **Mmp13-IN-2** and any contaminated materials is essential to prevent environmental contamination and ensure safety.

- **Unused Compound:** The pure, unused compound should be disposed of as hazardous chemical waste. It should be placed in a clearly labeled, sealed container.
- **Contaminated Materials:** All disposable materials that have come into contact with **Mmp13-IN-2**, such as gloves, pipette tips, and weighing paper, should be collected in a designated, sealed hazardous waste container.

- **Regulatory Compliance:** Do not dispose of this chemical down the drain or in regular trash. All waste disposal must be conducted in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance and to arrange for pickup of the hazardous waste.

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